

Application Notes and Protocols: 2-Methylpyridine in Coordination Chemistry

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Compound of Interest

Compound Name: 2-Methylpyridine

Cat. No.: B031789

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Introduction

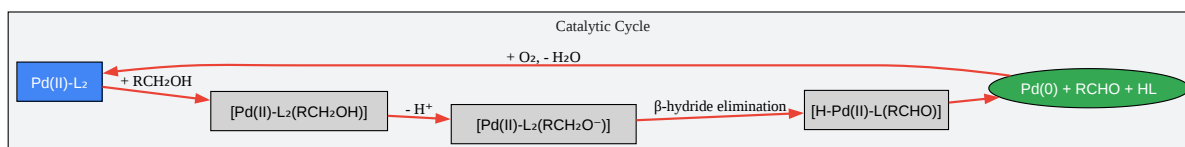
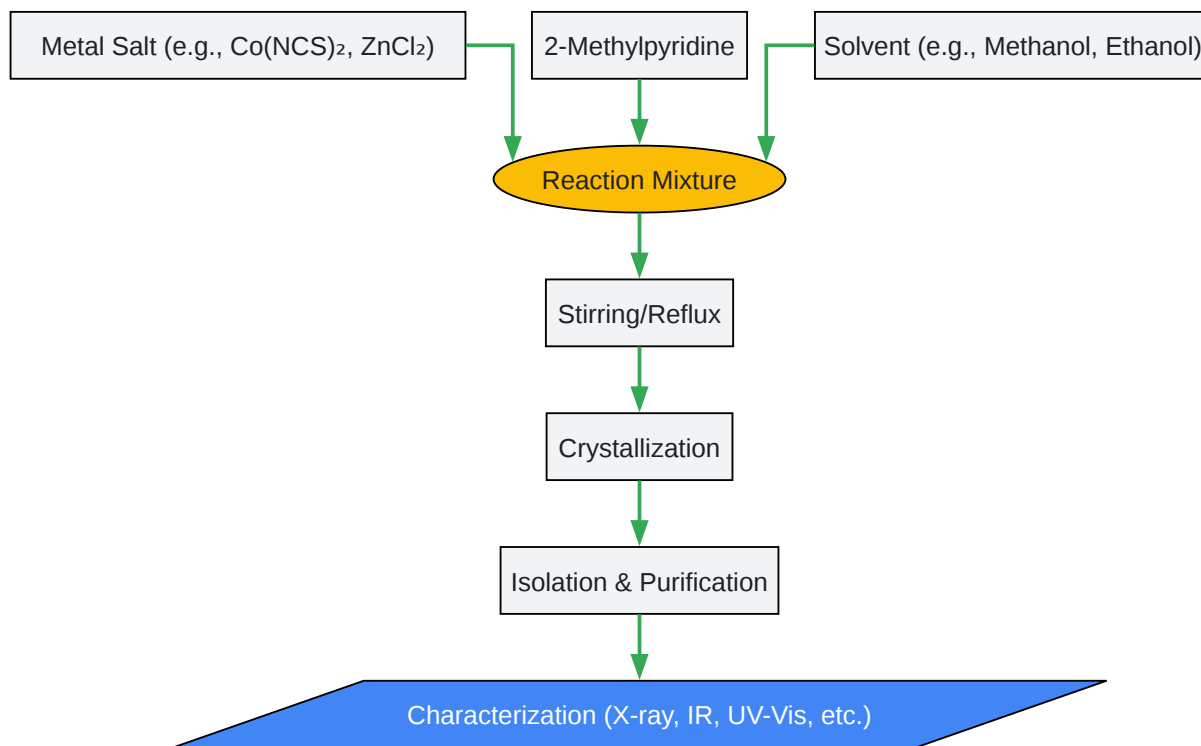
2-Methylpyridine, also known as α -picoline, is a versatile heterocyclic ligand extensively utilized in coordination chemistry. Its steric and electronic properties, arising from the presence of a methyl group adjacent to the nitrogen donor atom, influence the geometry, stability, and reactivity of the resulting metal complexes. This document provides an overview of the applications of **2-methylpyridine** as a ligand, with a focus on the synthesis, characterization, and catalytic activity of its coordination compounds. Detailed experimental protocols for the synthesis of representative complexes and their use in catalysis are also presented.

Synthesis of 2-Methylpyridine Coordination Complexes

Coordination complexes of **2-methylpyridine** with various transition metals, including cobalt(II), zinc(II), and nickel(II), have been synthesized and characterized. The stoichiometry and coordination geometry of these complexes are influenced by the metal-to-ligand ratio, the nature of the counter-anions, and the reaction conditions.

General Synthetic Workflow

The synthesis of **2-methylpyridine** metal complexes typically follows a straightforward procedure involving the reaction of a metal salt with the ligand in a suitable solvent.



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- To cite this document: BenchChem. [Application Notes and Protocols: 2-Methylpyridine in Coordination Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b031789#2-methylpyridine-as-a-ligand-in-coordination-chemistry\]](https://www.benchchem.com/product/b031789#2-methylpyridine-as-a-ligand-in-coordination-chemistry)

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